

# Synthesis of Calcium Levulinate Dihydrate: An Application Note and Laboratory Protocol

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## Compound of Interest

Compound Name: Calcium levulinate dihydrate

Cat. No.: B046904

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## Abstract

This document provides a detailed laboratory-scale protocol for the synthesis of **calcium levulinate dihydrate** ( $\text{Ca}(\text{C}_5\text{H}_7\text{O}_3)_2 \cdot 2\text{H}_2\text{O}$ ), a bio-based and water-soluble calcium salt. The synthesis is achieved through the neutralization of levulinic acid with calcium hydroxide. This protocol is intended for researchers, scientists, and professionals in drug development, offering a straightforward and high-yield method for producing this compound. All quantitative data is summarized, and a detailed experimental workflow is provided.

## Introduction

Calcium levulinate is an organic calcium salt derived from levulinic acid, a versatile platform chemical obtained from the degradation of cellulose.<sup>[1]</sup> Due to its high water solubility, excellent bioavailability, and low toxicity, calcium levulinate is a preferred choice for calcium supplementation in pharmaceutical and food applications.<sup>[2][3][4]</sup> It is also explored as a chemical intermediate in the production of biofuels.<sup>[3][5]</sup> This application note describes a robust and reproducible laboratory procedure for the synthesis of **calcium levulinate dihydrate**, yielding a high-purity product. The synthesis involves the direct reaction of levulinic acid with calcium hydroxide in an aqueous solution.<sup>[2][6][7]</sup>

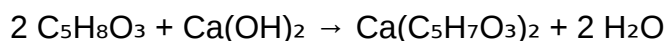
## Materials and Reagents

Material/Reagent	Grade	Supplier	Notes
Levulinic Acid (C <sub>5</sub> H <sub>8</sub> O <sub>3</sub> )	Reagent Grade, ≥98%	Sigma-Aldrich	Corrosive, handle with care.
Calcium Hydroxide (Ca(OH) <sub>2</sub> )	Reagent Grade, ≥95%	Fisher Scientific	Irritant, avoid inhalation.
Deionized Water (H <sub>2</sub> O)	Type II	Millipore	
Methanol (CH <sub>3</sub> OH)	ACS Grade	VWR	Flammable, use in a fume hood.

## Experimental Protocol

The synthesis of **calcium levulinate dihydrate** is based on the acid-base neutralization reaction between levulinic acid and calcium hydroxide.[5]

## Reaction Stoichiometry



The subsequent crystallization from water incorporates two molecules of water to form the dihydrate.

## Synthesis Procedure

- Preparation of Reactants: In a 500 mL beaker, suspend 0.370 g (5.00 mmol) of calcium hydroxide in 200 mL of deionized water.[6]
- Reaction: While stirring the suspension with a magnetic stirrer on a hot plate, add 1.160 g (10.0 mmol) of levulinic acid.[6]
- Dissolution: Heat the mixture to boiling. Continue boiling and stirring until a clear solution is formed, indicating the completion of the reaction.[6]
- Crystallization: Transfer the hot, clear solution to an evaporating dish and allow it to cool to room temperature. White, needle-shaped crystals of **calcium levulinate dihydrate** will form.

[6] For obtaining single crystals suitable for X-ray analysis, a saturated solution can be prepared in 20% methanol in water and left to stand for several days.[6][8]

- Isolation of Product: Collect the crystals by suction filtration using a Büchner funnel.[6][8]
- Drying: Dry the collected product at 90°C (363 K) for 24 hours to obtain the final **calcium levulinate dihydrate**. [6][8] The expected yield is approximately 1.455 g (95%).[6][8]

## Data Summary

The following table summarizes the quantitative data for the synthesis of **calcium levulinate dihydrate**.

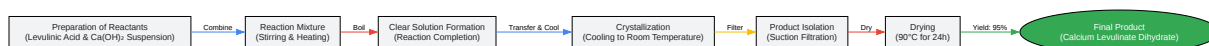
Parameter	Value	Reference
Molar Mass of Levulinic Acid	116.12 g/mol	N/A
Molar Mass of Calcium Hydroxide	74.093 g/mol	N/A
Molar Mass of Calcium Levulinate Dihydrate	306.32 g/mol	[9]
Stoichiometric Ratio (Levulinic Acid:Ca(OH) <sub>2</sub> )	2:1	[6]
Reaction Temperature	Boiling (100°C)	[6]
Crystallization Temperature	Room Temperature	[6]
Drying Temperature	90°C	[6][8]
Theoretical Yield	1.53 g	Calculated
Actual Yield	1.455 g	[6][8]
Percent Yield	95%	[6][8]

## Characterization

The synthesized **calcium levulinate dihydrate** can be characterized by various analytical techniques to confirm its identity and purity.

- pH: A 1 in 10 solution should have a pH between 7.0 and 8.5.[10]
- Loss on Drying: Drying at 60°C under vacuum should result in a weight loss of 10.5% to 12.0%, corresponding to the water of hydration.[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR (DMSO- $d_6$ ):  $\delta$  2.05 (3H, s), 2.19 (2H, t,  $J = 6.8$  Hz), 2.54 (2H, t,  $J = 6.8$  Hz).[6][8]
  - $^{13}\text{C}$  NMR (DMSO- $d_6$ ):  $\delta$  30.2, 31.5, 37.9, 179.6, 208.9.[6][8]
- Elemental Analysis: Calculated for  $\text{C}_{10}\text{H}_{18}\text{CaO}_8$ : C, 39.21%; H, 5.92%. Found: C, 39.02%; H, 6.23%.[6][8]

## Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **calcium levulinate dihydrate**.

## Safety Precautions

- Levulinic acid is corrosive and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Calcium hydroxide is an irritant. Avoid inhalation of dust and contact with skin and eyes.
- Methanol is flammable and toxic. All operations involving methanol should be conducted in a well-ventilated fume hood.
- Standard laboratory safety practices should be followed throughout the procedure.

## Conclusion

This application note provides a comprehensive and detailed protocol for the laboratory-scale synthesis of **calcium levulinate dihydrate**. The described method is efficient, high-yielding, and produces a product of high purity, suitable for a range of applications in research and development. The provided characterization data and workflow diagram serve as valuable resources for researchers undertaking this synthesis.

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